

VU6007496: A Technical Guide for Researchers

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Compound of Interest

Compound Name: VU6007496

Cat. No.: B15617491

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For Researchers, Scientists, and Drug Development Professionals

Introduction

VU6007496 is a potent and selective positive allosteric modulator (PAM) of the M1 muscarinic acetylcholine receptor (M1 mAChR). Developed as a potential therapeutic agent for cognitive deficits in neurological disorders, this molecule has garnered significant interest within the scientific community. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and biological activity of **VU6007496**, including detailed experimental protocols and pathway visualizations to support further research and development efforts. **VU6007496** has been identified as a valuable in vivo tool compound for studying the selective activation of M1 receptors in rats and nonhuman primates.^{[1][2]}

Chemical Structure and Properties

VU6007496 is a pyrrolo[3,2-b]pyridine derivative with the systematic IUPAC name 1-methyl-7-(4-(1-methyl-1H-pyrazol-3-yl)benzyl)-N-(tetrahydro-2H-pyran-4-yl)-1H-pyrrolo[3,2-b]pyridine-5-carboxamide. Its chemical structure and key identifiers are presented below.

Chemical Structure:

VU6007496
(C₂₅H₂₇N₅O₂)

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Caption: Chemical structure of **VU6007496**.

Physicochemical Properties

A summary of the key physicochemical properties of **VU6007496** is provided in the table below. These properties are crucial for understanding its behavior in biological systems and for formulation development.

Property	Value	Reference
Molecular Formula	C ₂₅ H ₂₇ N ₅ O ₂	--INVALID-LINK--
Molecular Weight	429.51 g/mol	--INVALID-LINK--
CAS Number	2127101-85-1	--INVALID-LINK--
Calculated LogP	3.5	
Topological Polar Surface Area (TPSA)	78.5 Å ²	
Solubility	10 mM in DMSO	--INVALID-LINK--

Biological Activity and Pharmacology

VU6007496 is a highly selective M1 positive allosteric modulator with minimal agonist activity. Its pharmacological profile has been characterized through a series of in vitro and in vivo studies.

In Vitro Pharmacology

The in vitro activity of **VU6007496** has been assessed in various cell-based assays. The following table summarizes its potency and selectivity.

Assay	Species	EC50	% ACh Max	Reference
M1 PAM Activity	Human	228 nM	80%	
M1 Agonist Activity	Human	> 10 μ M	24%	
M2-M5 Activity	Human & Rat	> 30 μ M	-	

In Vivo Pharmacology

The in vivo efficacy of **VU6007496** has been demonstrated in rodent models of cognition. A key study is the novel object recognition (NOR) test in rats.

Animal Model	Test	Minimum Effective Dose (MED)	Effect	Reference
Rat	Novel Object Recognition (NOR)	3 mg/kg, p.o.	Dose-dependently enhanced recognition memory	[1]

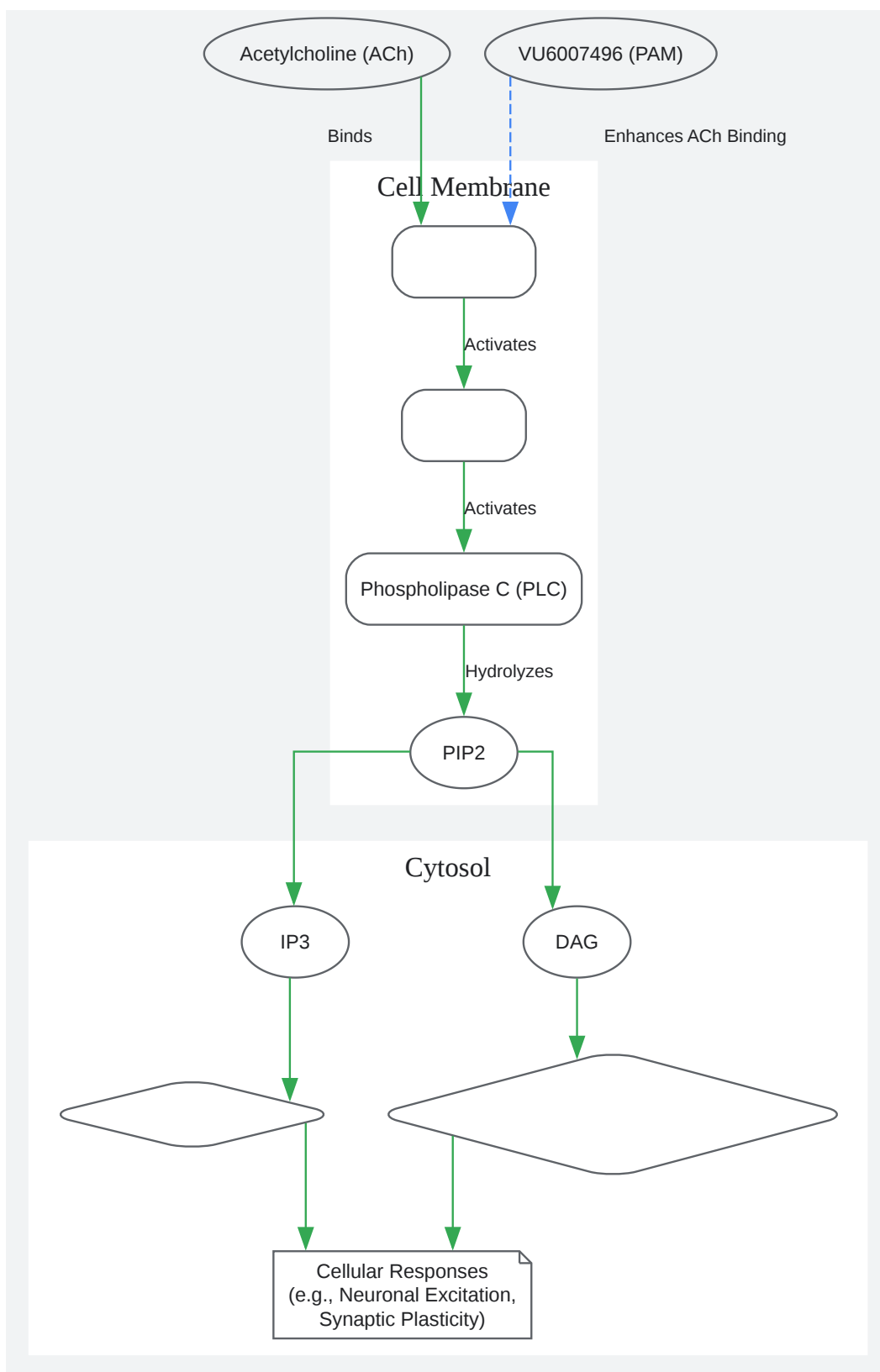
Pharmacokinetics

VU6007496 exhibits excellent pharmacokinetic properties across multiple species, including good oral bioavailability and CNS penetration.[1][2]

Species	Clearance (Clp, mL/min/kg)	Half-life (t1/2, h)	Oral Bioavailability (%F)	Brain Penetration (Kp,uu)	Reference
Rat	26	6.1	66%	0.36	
Dog	2.4	12.8	35%	Not Reported	
Cynomolgus Monkey	5.9	1.0	59%	Not Reported	

Signaling Pathway

As a positive allosteric modulator of the M1 receptor, **VU6007496** enhances the receptor's response to the endogenous ligand, acetylcholine. The M1 receptor is a Gq-coupled receptor, and its activation initiates a well-defined intracellular signaling cascade.



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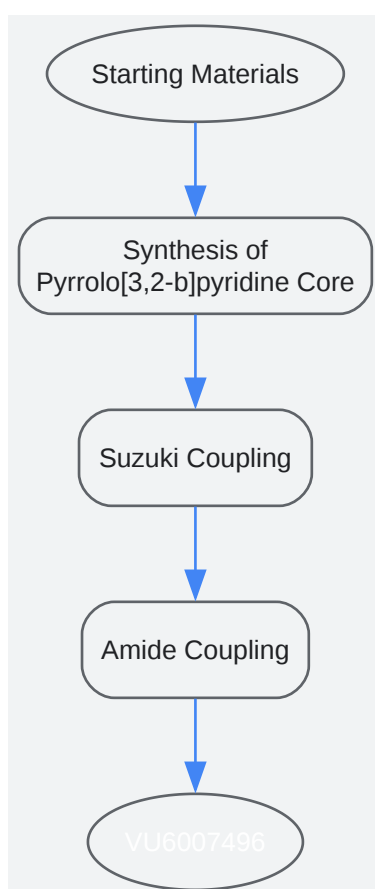
Caption: M1 receptor signaling pathway modulated by **VU6007496**.

Experimental Protocols

This section provides detailed methodologies for key experiments cited in the characterization of **VU6007496**.

Synthesis of **VU6007496**

The synthesis of **VU6007496** involves a multi-step process. A simplified workflow is depicted below. For detailed reagents, conditions, and characterization data, please refer to the primary literature.



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Caption: Simplified synthetic workflow for **VU6007496**.

In Vitro M1 PAM Calcium Mobilization Assay

This assay is used to determine the potency and efficacy of compounds as positive allosteric modulators of the M1 receptor.

- Cell Line: Chinese Hamster Ovary (CHO) cells stably expressing the human M1 muscarinic receptor.
- Assay Principle: Measurement of intracellular calcium mobilization upon receptor activation using a fluorescent calcium indicator.
- Protocol:
 - Plate M1-CHO cells in 384-well plates and incubate overnight.
 - Load cells with a calcium-sensitive dye (e.g., Fluo-4 AM) for 45-60 minutes at 37°C.
 - Wash the cells with assay buffer (e.g., Hanks' Balanced Salt Solution with 20 mM HEPES).
 - Add serial dilutions of **VU6007496** or vehicle control to the wells and incubate for a short period (e.g., 2-5 minutes).
 - Add a sub-maximal (EC20) concentration of acetylcholine (ACh) to all wells.
 - Measure the fluorescence intensity using a plate reader (e.g., FLIPR or FlexStation).
 - Data are normalized to the response of a maximal ACh concentration and EC50 values are calculated using a four-parameter logistic equation.

In Vivo Novel Object Recognition (NOR) Test in Rats

This test assesses the effects of compounds on recognition memory.

- Animals: Male Sprague-Dawley rats.
- Apparatus: An open-field arena.
- Protocol:

- Habituation: Allow each rat to freely explore the empty open-field arena for a set period (e.g., 5-10 minutes) on consecutive days leading up to the test.
- Training (Familiarization) Phase: Place two identical objects in the arena and allow the rat to explore them for a defined time (e.g., 5 minutes). Administer **VU6007496** or vehicle at a specified time before this phase (e.g., 30 minutes prior).
- Retention Interval: Return the rat to its home cage for a specific duration (e.g., 1 hour or 24 hours).
- Testing Phase: Place the rat back into the arena, where one of the familiar objects has been replaced with a novel object.
- Data Analysis: Record the time the rat spends exploring each object. A discrimination index (e.g., (time with novel object - time with familiar object) / (total exploration time)) is calculated to assess memory. Increased time spent with the novel object indicates successful recognition memory.

Conclusion

VU6007496 is a well-characterized M1 positive allosteric modulator with a promising preclinical profile. Its high selectivity, excellent pharmacokinetic properties, and in vivo efficacy in cognitive models make it an invaluable tool for researchers investigating the role of the M1 receptor in health and disease. The detailed information and protocols provided in this guide are intended to facilitate further exploration of this and similar compounds in the pursuit of novel therapeutics for cognitive disorders.

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References

- [1. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)

- [2. Discovery of VU6007496: Challenges in the Development of an M1 Positive Allosteric Modulator Backup Candidate - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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